

Potential research applications of 4-Chlorophenylalaninol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *4-Chlorophenylalaninol Hydrochloride*
CAS No.: *1379971-06-8*
Cat. No.: *B1455326*

[Get Quote](#)

Technical Whitepaper: Strategic Applications of **4-Chlorophenylalaninol Hydrochloride** in Medicinal Chemistry

Executive Summary

4-Chlorophenylalaninol Hydrochloride (H-Phe(4-Cl)-ol-HCl) represents a critical chiral building block in modern drug discovery and asymmetric catalysis. Structurally defined by a 4-chlorophenyl ring and a primary alcohol moiety, this compound bridges the gap between simple amino acid derivatives and complex heterocyclic APIs. Its utility stems from two primary chemical behaviors: the electronic modulation provided by the para-chloro substituent (enhancing metabolic stability and lipophilicity) and the versatility of the amino-alcohol motif as a precursor for chiral heterocycles like oxazolines, morpholines, and tetrahydroisoquinolines.

This guide details the synthesis, medicinal chemistry applications—specifically in TRPM5 agonists and serotonin modulators—and catalytic utility of **4-Chlorophenylalaninol Hydrochloride**.

Chemical Profile & Properties[1][2][3][4][5][6]

The introduction of a chlorine atom at the para position of the phenyl ring significantly alters the physicochemical profile compared to the native phenylalaninol.

Property	Specification	Mechanistic Implication
CAS Number	35373-63-8 (Free Base)	Unique identifier for regulatory tracking.
Molecular Formula	C ₉ H ₁₂ ClNO (Free Base)	Core scaffold for halogenated peptidomimetics.
Chirality	L- (S-) / D- (R-)	Enantiopurity (>99% ee) is critical for asymmetric synthesis.
Electronic Effect	Inductive Withdrawal (-I)	Reduces electron density on the aromatic ring, altering π - π stacking interactions in protein binding pockets.
Lipophilicity	Increased LogP	Enhances membrane permeability compared to non-halogenated analogs.
Metabolic Stability	Blocked para position	Prevents P450-mediated hydroxylation at the 4-position, extending half-life.

Synthesis & Production Protocol

The industrial standard for producing **4-Chlorophenylalaninol Hydrochloride** involves the chemoselective reduction of 4-Chloro-L-phenylalanine. This process must avoid defunctionalization of the aryl chloride.

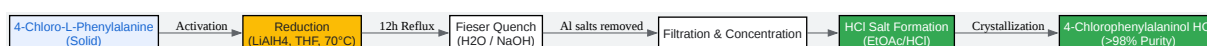
Optimized Reduction Protocol (LiAlH₄ Method)

- Objective: Convert 4-Chloro-L-phenylalanine to 4-Chloro-L-phenylalaninol without dehalogenation.

- Scale: Gram to Kilogram.

Step-by-Step Methodology:

- Preparation: Suspend Lithium Aluminum Hydride (LiAlH_4) (1.5 equiv) in anhydrous THF at 0°C under nitrogen atmosphere.
- Addition: Add 4-Chloro-L-phenylalanine (1.0 equiv) portion-wise. The carboxylic acid initially consumes hydride to form the carboxylate salt.
- Reflux: Warm the mixture to 70°C and reflux for 10–12 hours.
 - Critical Control Point: Monitor via LC-MS to ensure complete reduction of the carboxylate to the alcohol while checking for dechlorination (loss of -Cl mass).
- Quench: Cool to 0°C . Perform a Fieser quench (Water, 15% NaOH, Water) to precipitate aluminum salts.
- Isolation: Filter the granular precipitate. Concentrate the filtrate.
- Salt Formation: Dissolve the crude oil in EtOAc and treat with 4N HCl/Dioxane to precipitate **4-Chlorophenylalaninol Hydrochloride** as a white solid.



[Click to download full resolution via product page](#)

Figure 1: Optimized synthetic workflow for the production of **4-Chlorophenylalaninol Hydrochloride**.

Medicinal Chemistry Applications

A. TRPM5 Agonists (Gastrointestinal Prokinetics)

Recent drug discovery campaigns have identified transient receptor potential melastatin 5 (TRPM5) as a target for treating gastrointestinal motility disorders. 4-Chlorophenylalaninol is

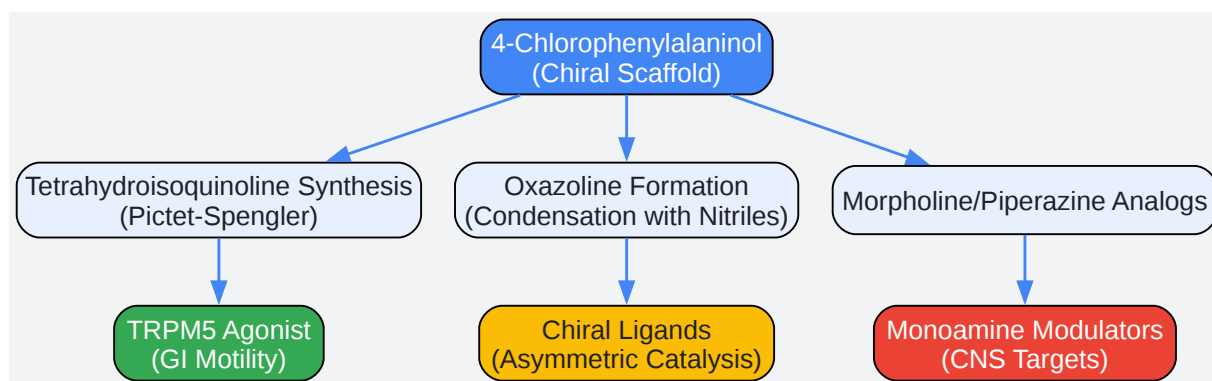
the requisite chiral starting material for the synthesis of potent tetrahydroisoquinoline-based agonists.

- Mechanism: The amino-alcohol undergoes a Pictet-Spengler cyclization (or modified Bischler-Napieralski) to form the tetrahydroisoquinoline core.
- Significance: The 4-chloro substituent is essential for potency, likely occupying a hydrophobic pocket within the TRPM5 channel, while the chiral center (derived from the L-isomer) dictates the 3D orientation of the hydroxymethyl group.

B. Serotonin & Monoamine Transporter Modulators

The 4-chloro substitution pattern mimics para-chlorophenylalanine (PCPA), a known tryptophan hydroxylase inhibitor. In the reduced alcohol form, this scaffold is used to synthesize:

- Chiral Morpholines: Via cyclization with epoxides or halo-alcohols. These are privileged scaffolds in reuptake inhibitors (e.g., analogs of Radafaxine).
- Peptidomimetics: The alcohol group serves as a transition-state mimic for peptide bond hydrolysis or as a handle for macrocyclization.



[Click to download full resolution via product page](#)

Figure 2: Divergent applications of 4-Chlorophenylalaninol in API synthesis and catalysis.

Asymmetric Catalysis: The "Cl-Pheox" Ligands

Beyond drug synthesis, 4-Chlorophenylalaninol is a precursor for "Pheox" (Phenylalanine-oxazoline) type ligands. The addition of the chlorine atom modifies the electronic nature of the ligand, often improving enantioselectivity in metal-catalyzed reactions.

- Ligand Class: 4-(4-chlorobenzyl)-2-oxazolines.
- Synthesis: Condensation of 4-chlorophenylalaninol with nitriles (e.g., cyanobenzene) in the presence of Zinc salts or via the imidate route.
- Application: These ligands coordinate with Copper(II) or Zinc(II) to catalyze:
 - Asymmetric Friedel-Crafts alkylations.^[1]
 - Enantioselective Diels-Alder reactions.
 - The electron-withdrawing chlorine can enhance the Lewis acidity of the bound metal center, accelerating reaction rates compared to the unsubstituted phenylalaninol ligands.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Metabolic Warning: While the 4-chloro group blocks para-hydroxylation, metabolic cleavage of the alkyl chain can release 4-chloroaniline, a known toxin and potential carcinogen. All biological assays using this scaffold must monitor for this metabolite.
- Storage: Hygroscopic. Store at -20°C under inert gas to prevent oxidation of the amine or alcohol.

References

- TRPM5 Agonist Discovery: Sabat, M., et al. (2022).^[2] The discovery of (1R, 3R)-1-(3-chloro-5-fluorophenyl)-3-(hydroxymethyl)-1,2,3,4-tetrahydroisoquinoline-6-carbonitrile, a potent and selective agonist of human TRPM5. *Bioorganic & Medicinal Chemistry*.

- Synthesis Protocol: Sabat, M., et al. (2022).[2] Supporting Information: Preparation of ((cis)-7-chloro-1-(3-chloro-5-fluorophenyl)-1,2,3,4-tetrahydroisoquinolin-3-yl)methanol. ChemicalBook / Bioorg. Med. Chem.
- Oxazoline Ligands: Ager, D. J., et al. (1996). Chiral Oxazolines in Asymmetric Synthesis. Chemical Reviews.
- PCPA Pharmacology: Koe, B. K., & Weissman, A. (1966). p-Chlorophenylalanine: A Specific Depletor of Brain Serotonin. Journal of Pharmacology and Experimental Therapeutics.
- Safety Data: PubChem CID 5284363 (4-Chloroaniline hydrochloride - Metabolite Data).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. The discovery of \(1R, 3R\)-1-\(3-chloro-5-fluorophenyl\)-3-\(hydroxymethyl\)-1,2,3,4-tetrahydroisoquinoline-6-carbonitrile, a potent and selective agonist of human transient receptor potential cation channel subfamily m member 5 \(TRPM5\) and evaluation of as a potential gastrointestinal prokinetic agent - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Potential research applications of 4-Chlorophenylalaninol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1455326/docs#potential-research-applications-of-4-chlorophenylalaninol-hydrochloride\]](https://www.benchchem.com/product/b1455326/docs#potential-research-applications-of-4-chlorophenylalaninol-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)